

FAQs & Technical Data for Bis(trichlorosilyl)methane

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Compound Focus: Bis(trichlorosilyl)methane

CAS No.: 4142-85-2

Cat. No.: S1897103

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Here are answers to some foundational questions about **bis(trichlorosilyl)methane**.

Q1: What are the key physical properties of bis(trichlorosilyl)methane?

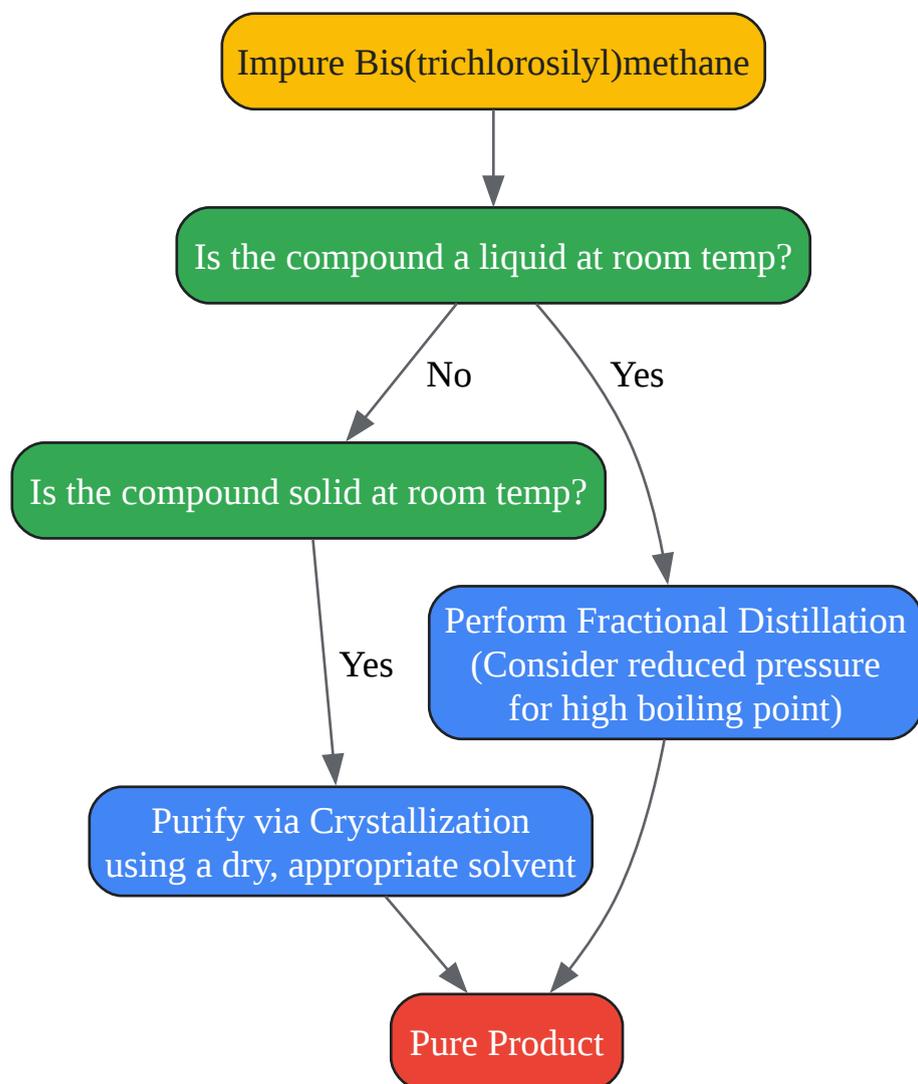
The table below summarizes the key properties of **bis(trichlorosilyl)methane** (CAS No. 4142-85-2) [1].

Property	Value / Description
Molecular Formula	$\text{CH}_2\text{Cl}_6\text{Si}_2$
Appearance	Colorless liquid
Boiling Point	179-180 °C
Density	1.545 g/mL at 25 °C
Sensitiveness	Moisture Sensitive

Q2: What are the primary purification methods for reactive, high-boiling point organochlorosilanes?

For a compound like **bis(trichlorosilyl)methane**, the most common and suitable purification techniques are **fractional distillation** and **crystallization** [2]. The high boiling point suggests it is a good candidate for distillation under reduced pressure to prevent decomposition.

The workflow below outlines the general decision process for purifying such a compound.



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Q3: What are critical handling considerations for this compound?

The most critical factor is that **bis(trichlorosilyl)methane** is **moisture sensitive** [1]. All purification and handling must be performed under an inert atmosphere (e.g., nitrogen or argon) using anhydrous solvents and Schlenk-line or glovebox techniques to prevent hydrolysis and decomposition.

Troubleshooting Common Experimental Issues

Here is a guide for addressing specific problems that may arise during the purification of **bis(trichlorosilyl)methane**.

Problem	Possible Cause	Suggested Solution
Low Product Yield	Decomposition due to moisture exposure.	Ensure complete anhydrous conditions; check seals and dryness of solvents/apparatus [1].
Discolored Product	Thermal decomposition during distillation.	Distill under reduced vacuum to lower the boiling temperature [2].
Failure to Crystallize	Incorrect solvent choice; insufficient purity.	Test a series of dry, anhydrous solvents. Pre-purify via distillation for higher initial purity [3].
Unexpected Solid Formation	Hydrolysis; reaction with water vapor forming silanols/siloxanes.	Intensify moisture exclusion measures. The solid is likely an impurity to be removed by filtration under inert atmosphere [1].

General Purification Protocol: Fractional Distillation

This protocol provides a detailed methodology for the primary purification technique applicable to **bis(trichlorosilyl)methane**.

Objective: To purify crude **bis(trichlorosilyl)methane** via fractional distillation under reduced pressure.

Principle: Separation is achieved based on differences in the volatilities of the components in the mixture [2] [3]. Using vacuum lowers the boiling point, minimizing thermal stress on the heat-sensitive compound.

Step-by-Step Procedure:

- Apparatus Setup:** Assemble a clean, dry fractional distillation apparatus including a heating mantle, distillation flask, fractionating column, condenser, vacuum adapter, and receiver flasks. Ensure all joints are securely greased. Connect the system to a vacuum source.
- Loading:** Under a positive flow of inert gas (N₂ or Ar), transfer the crude **bis(trichlorosilyl)methane** liquid to the distillation flask. Add a stir bar to ensure even heating and prevent bumping.
- Initiating Vacuum:** Begin stirring the crude liquid. Slowly apply and carefully control the vacuum to the desired stable pressure.

- **Distillation:** Gradually heat the distillation flask. The more volatile components will vaporize first, travel through the column, condense in the condenser, and be collected in the initial receiver flask.
- **Fraction Collection:** As the temperature stabilizes at the boiling point of **bis(trichlorosilyl)methane** at your system's pressure, replace the receiver to collect the main, pure fraction.
- **Shutdown:** Once the main fraction has been collected, turn off the heat and allow the apparatus to cool completely to room temperature before slowly releasing the vacuum under an inert atmosphere.

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References

1. Bis(trichlorosilyl) methane | Electronic Chemicals Supplier Daken Chem [dakenchem.com]
2. List of purification in chemistry - Wikipedia methods [en.wikipedia.org]
3. Separation & Purification Techniques | Cambridge (CIE) IGCSE... [savemyexams.com]

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